

Topic: 5-LOX-IN-3 Cell-Based Assay Development

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Compound of Interest

Compound Name: 5-Lox-IN-3

Cat. No.: B12389786

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Audience: Researchers, scientists, and drug development professionals.

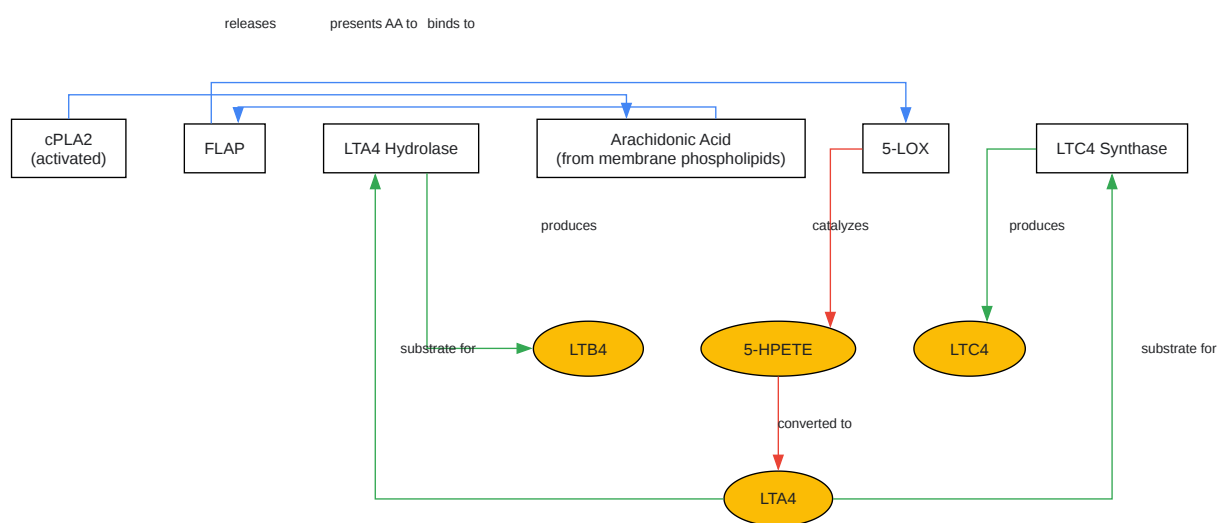
Introduction

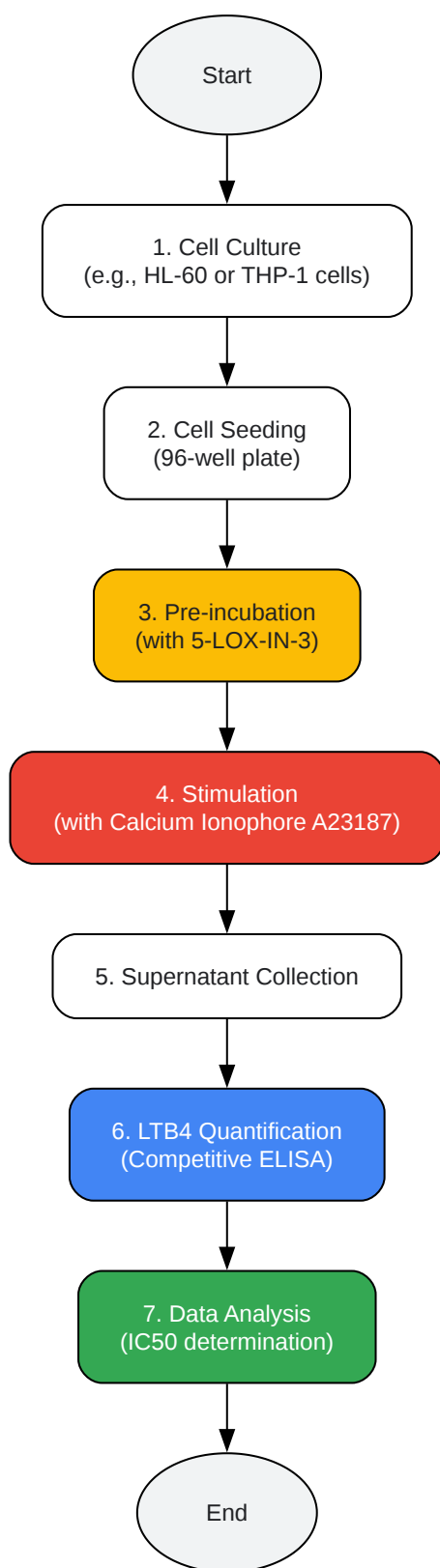
5-Lipoxygenase (5-LOX) is a pivotal enzyme in the metabolism of arachidonic acid, catalyzing the initial steps in the biosynthesis of leukotrienes.[1][2][3] Leukotrienes are potent lipid mediators involved in a wide array of inflammatory responses and have been implicated in the pathophysiology of numerous diseases, including asthma, rheumatoid arthritis, inflammatory bowel disease, and certain cancers.[1][3] The 5-LOX pathway is a critical target for therapeutic intervention, and the development of potent and specific inhibitors is a key area of drug discovery. This document provides a comprehensive guide for the development and implementation of a robust cell-based assay to screen and characterize 5-LOX inhibitors, using "5-LOX-IN-3" as a representative test compound.

The 5-Lipoxygenase (5-LOX) Signaling Pathway

Cellular activation by various stimuli triggers the release of arachidonic acid (AA) from the nuclear membrane by cytosolic phospholipase A2 (cPLA2).[2][4] The 5-LOX activating protein (FLAP) presents AA to 5-LOX.[2][5] 5-LOX then catalyzes the conversion of AA into the unstable intermediate 5-hydroperoxyeicosatetraenoic acid (5-HPETE), which is subsequently converted to leukotriene A4 (LTA4).[1][5] LTA4 is a crucial branch point in the pathway and can be enzymatically converted to either leukotriene B4 (LTB4) by LTA4 hydrolase or to the cysteinyl leukotrienes (LTC4, LTD4, and LTE4) by LTC4 synthase.[1][5] LTB4 is a powerful

chemoattractant for neutrophils and other immune cells, playing a significant role in acute inflammation.[6][7]





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